

An In-depth Technical Guide to the Physicochemical Properties of 2-Methylbutyl Isovalerate

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Compound of Interest

Compound Name: *2-Methylbutyl isovalerate*

Cat. No.: *B1581877*

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This technical guide provides a comprehensive overview of the boiling and melting points of **2-methylbutyl isovalerate** (CAS No. 2445-77-4), a fatty acid ester also known as 2-methylbutyl 3-methylbutanoate.^[1] This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis, offering detailed data, experimental protocols, and workflow visualizations.

Physicochemical Data

2-Methylbutyl isovalerate is a colorless liquid at room temperature.^{[2][3]} It is recognized for its fruity, apple-like aroma and is used as a flavoring and fragrance agent.^[1] The key physical properties are summarized below.

Table 1: Physicochemical Properties of **2-Methylbutyl Isovalerate**

Property	Value	Conditions	Reference(s)
Boiling Point	191.00 to 195.00 °C	@ 760.00 mm Hg	[4][5][6][7]
Melting Point	-68.47 °C	(Estimated)	[2]
Density	0.858 g/mL	@ 25 °C	[2][8]
Refractive Index	1.414	n _{20/D}	[2][8]
Flash Point	61.67 °C (143.00 °F)	Closed Cup	[7]
Vapor Pressure	0.713 mmHg	@ 25.00 °C (Estimated)	[7]
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1]	
Molar Mass	172.26 g/mol	[1]	

Experimental Protocols for Determination of Physicochemical Properties

The determination of boiling and melting points are fundamental procedures for verifying the identity and purity of a chemical substance.[9][10] Impurities typically cause a depression and broadening of the melting point range and can alter the boiling point.[11][12]

The Thiele tube method is a convenient technique for determining the boiling point of a small liquid sample.[13] It relies on observing the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Methodology:

- **Sample Preparation:** A small glass vial (e.g., a Durham tube) is filled approximately half-full with the **2-methylbutyl isovalerate** sample (less than 0.5 mL is required).[13]
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed (open end down) into the sample vial.[13]
- **Apparatus Assembly:** The sample vial is attached to a thermometer using a rubber band, ensuring the bottom of the vial is aligned with the thermometer bulb. This assembly is then

inserted into a Thiele tube containing a high-boiling-point oil (such as mineral oil), with the sample positioned near the middle of the oil.[13]

- Heating: The side arm of the Thiele tube is heated gently and continuously with a microburner. This design ensures uniform heating of the oil via convection.[13]
- Observation: Heating continues until a rapid and continuous stream of bubbles emerges from the inverted capillary tube. This indicates that the temperature is just above the boiling point of the sample.[13]
- Measurement: The heat source is removed, and the apparatus is allowed to cool. The boiling point is recorded at the precise moment the stream of bubbles ceases and the liquid is drawn back into the capillary tube.[13]
- Verification: The barometric pressure should be recorded, as boiling point is pressure-dependent.

For compounds that are solid at room temperature, the melting point is determined by heating a small sample in a capillary tube. While **2-methylbutyl isovalerate** is a liquid at ambient temperatures, this protocol is standard for organic compounds and would require a cryo-cooling apparatus for this specific substance.

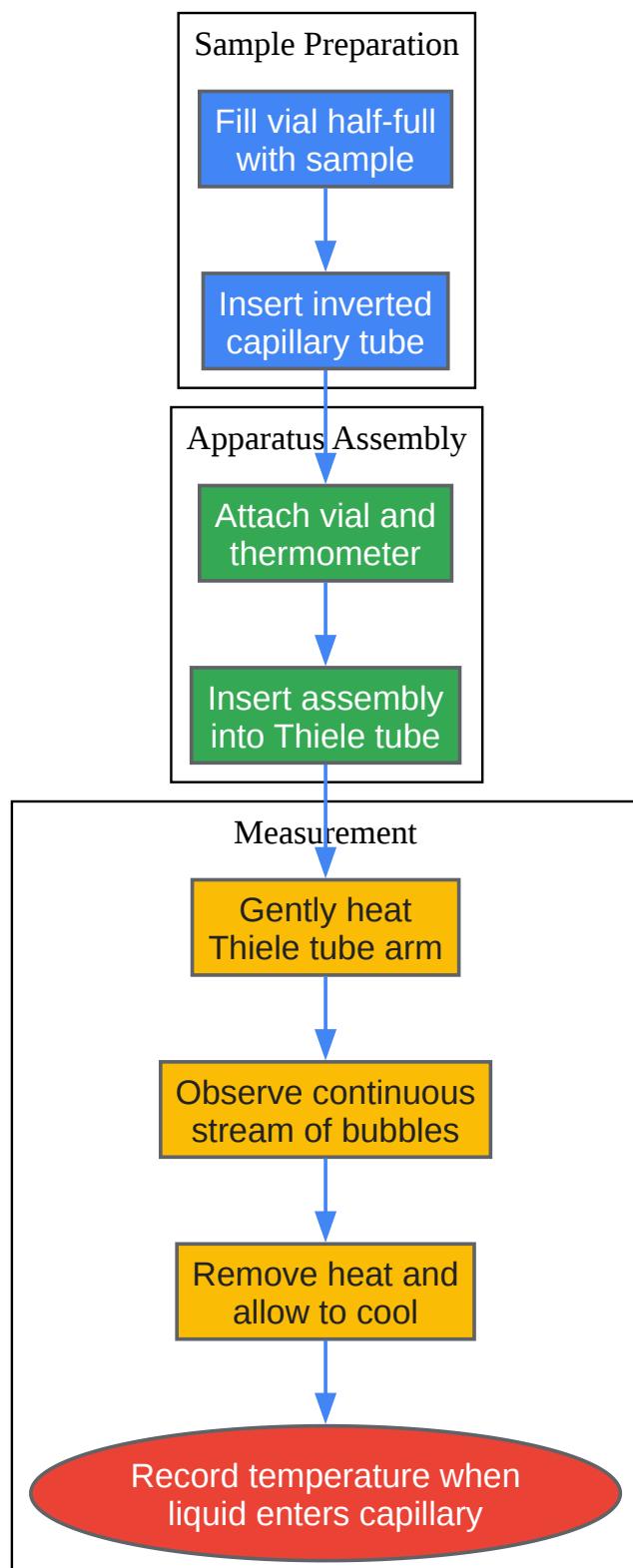
Methodology:

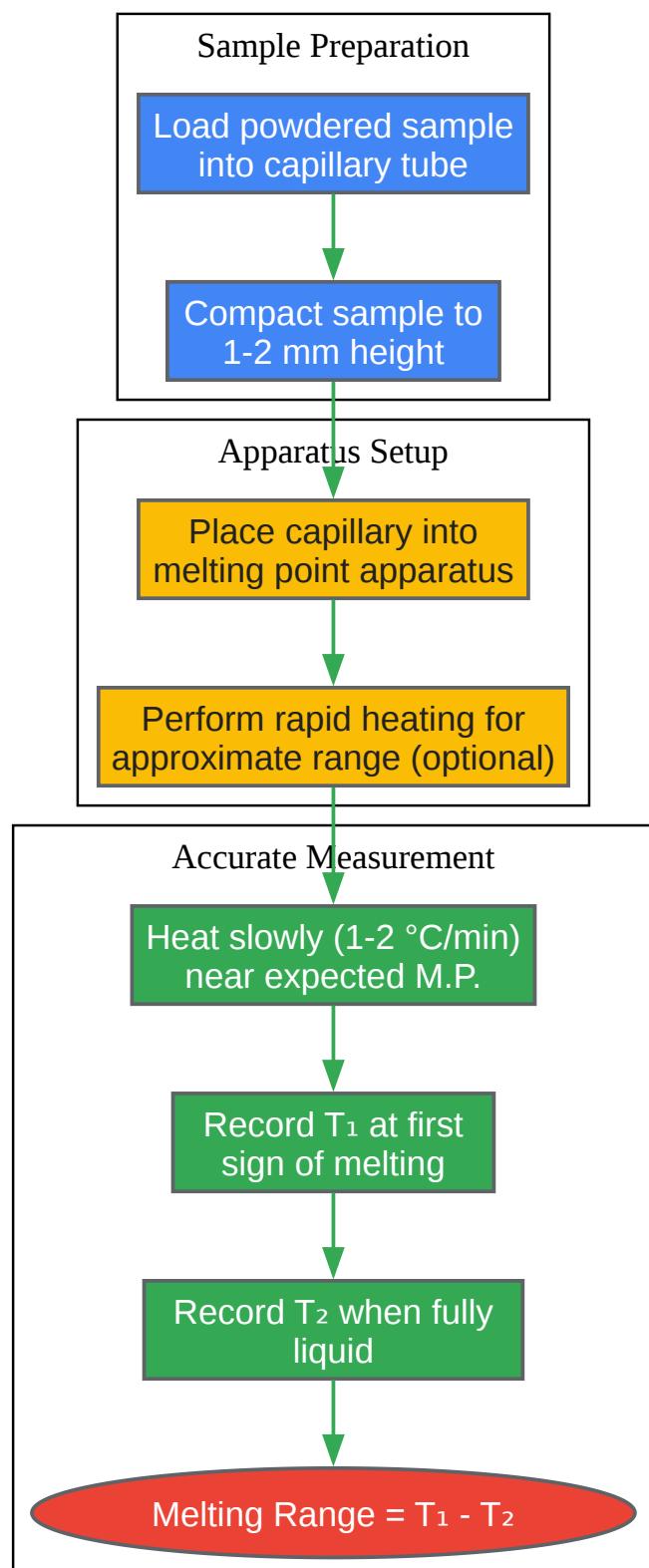
- Sample Preparation: A small amount of the finely powdered solid compound is loaded into a capillary tube, which is sealed at one end. The sample is compacted to a height of 1-2 mm by tapping the tube or dropping it through a longer glass tube.[12]
- Apparatus Setup: The capillary tube is placed into the heating block of a melting point apparatus (e.g., a Mel-Temp or DigiMelt apparatus).[11][14]
- Initial Determination: A preliminary, rapid heating (10-20 °C per minute) is often performed to find an approximate melting range.[14]
- Accurate Measurement: A fresh sample is prepared and heated to a temperature approximately 15-20 °C below the estimated melting point. The heating rate is then slowed significantly to about 1-2 °C per minute.[11][14]

- Observation and Recording: The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.[12] A pure compound typically exhibits a sharp melting range of 0.5-2.0 °C.[10]
[12]

Mandatory Visualizations

The following diagrams illustrate the logical workflows for the experimental determination of the boiling and melting points.



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